

# 5-Methyl-2-(trifluoromethyl)aniline: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5-Methyl-2-(trifluoromethyl)aniline

Cat. No.: B034172

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CAS Number: 106877-29-6

This in-depth technical guide provides a detailed overview of **5-Methyl-2-(trifluoromethyl)aniline**, a key aromatic amine intermediate. The document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis, offering comprehensive data on its properties, synthesis, and analysis, alongside relevant safety information.

## Core Properties

**5-Methyl-2-(trifluoromethyl)aniline**, with the molecular formula  $C_8H_8F_3N$ , is a substituted aniline derivative.<sup>[1]</sup> The presence of both a methyl and a trifluoromethyl group on the aniline ring imparts unique electronic and steric properties, making it a valuable building block in the synthesis of complex organic molecules.<sup>[2]</sup>

## Physicochemical Data

A summary of the key physicochemical properties of **5-Methyl-2-(trifluoromethyl)aniline** is presented in the table below. It is important to note that while some data points are consistently reported, others, such as melting point and density, are not widely available in the public domain.

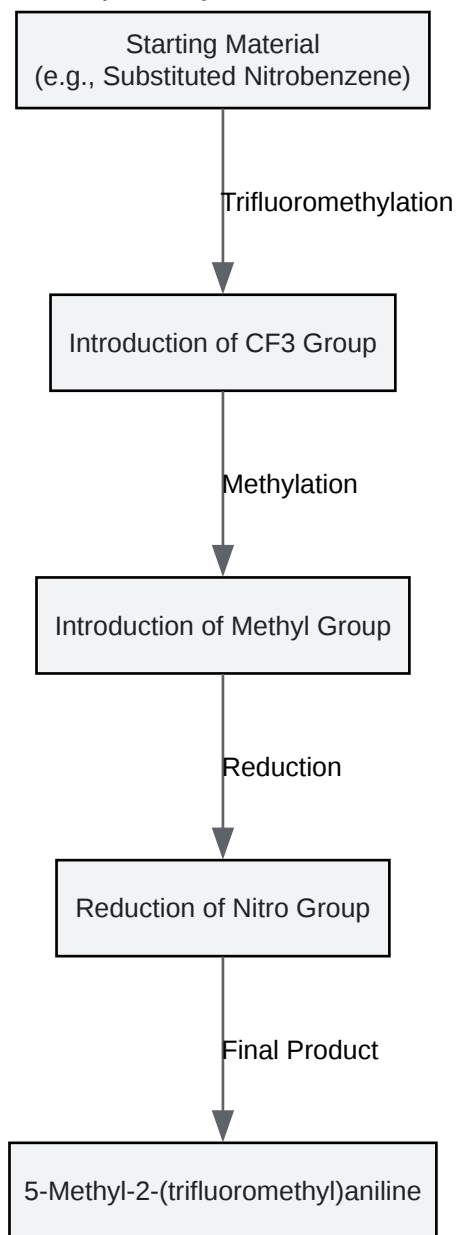
Property	Value	Source(s)
CAS Number	106877-29-6	[1]
Molecular Formula	C8H8F3N	[1]
Molecular Weight	175.15 g/mol	[1]
Boiling Point	207.2°C at 760 mmHg	[3]
Physical State	Not specified, likely liquid at STP	[3]
Purity	Typically ≥98%	

## Synthesis and Purification

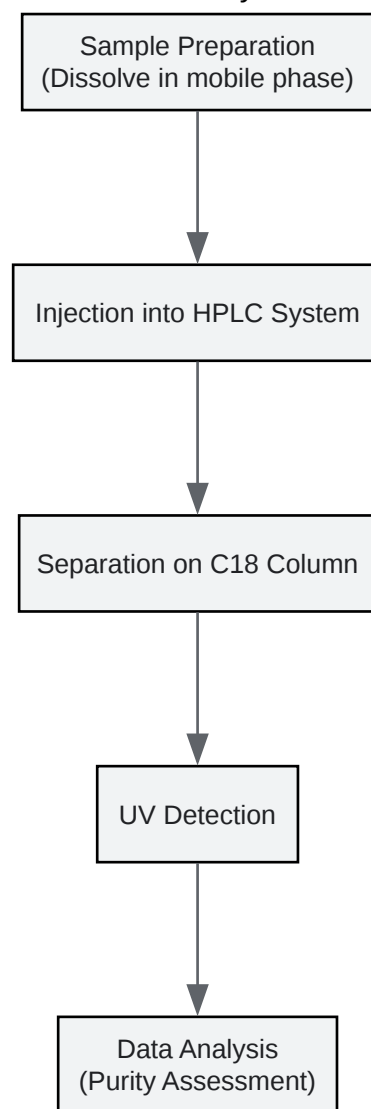
While a specific, detailed, and publicly available experimental protocol for the synthesis of **5-Methyl-2-(trifluoromethyl)aniline** is not readily found, a general synthetic approach can be inferred from standard organic chemistry principles and protocols for related compounds. The synthesis would likely involve the introduction of a trifluoromethyl group and a methyl group onto an aniline or a precursor molecule, followed by transformations to yield the final product.

A potential, though unverified, synthetic workflow is outlined below. This should be considered a conceptual pathway and would require laboratory optimization.

## Conceptual Synthetic Workflow



## General HPLC Analysis Workflow



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## References

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- 2. [journals.iucr.org](https://journals.iucr.org) [[journals.iucr.org](https://journals.iucr.org)]
- 3. 106877-29-6 | 5-Methyl-2-(trifluoromethyl)aniline - Aromsyn Co.,Ltd. [[aromsyn.com](https://aromsyn.com)]
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